

Personal protective equipment for handling (R)-2-Amino-4-bromobutanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-2-Amino-4-bromobutanoic acid

Cat. No.: B1608060

[Get Quote](#)

Essential Safety and Handling Guide for (R)-2-Amino-4-bromobutanoic Acid

This guide provides immediate and essential safety protocols for laboratory professionals handling **(R)-2-Amino-4-bromobutanoic acid**. It outlines the necessary personal protective equipment (PPE), safe handling and storage procedures, emergency first aid, and proper disposal methods to ensure a secure working environment.

Hazard Identification and Personal Protective Equipment

(R)-2-Amino-4-bromobutanoic acid and its salts are irritants and may be harmful if ingested or inhaled. Direct contact can cause skin and serious eye irritation.^[1] Engineering controls, such as ensuring adequate ventilation and the availability of eyewash stations and safety showers, are paramount.^{[2][3]}

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Purpose
Eye/Face Protection	Chemical safety goggles or glasses conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[4]	To prevent eye contact from dust or splashes.
Skin Protection	Appropriate protective gloves and clothing to prevent skin exposure.[4]	To avoid direct skin contact with the chemical.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator, such as a dust mask type N95 (US), if exposure limits are exceeded or if irritation occurs.[1][4]	To prevent inhalation of dust particles.

Safe Handling and Storage

Proper handling and storage are critical to minimize exposure risks.

- Handling:
 - Wear all prescribed personal protective equipment.[4]
 - Work in a well-ventilated area, preferably under a chemical fume hood.[2]
 - Avoid the formation of dust and aerosols.[5]
 - Wash hands and any exposed skin thoroughly after handling.[4]
 - Do not eat, drink, or smoke in the handling area.[4]
- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][5]

- Store away from incompatible materials such as strong oxidizing agents, alkalis, and strong bases.[\[2\]](#)

Emergency Procedures: First Aid

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention. [4]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, consult a physician. [4]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms occur. [4]
Ingestion	Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a physician or poison control center immediately. [4] [6]

Disposal Plan

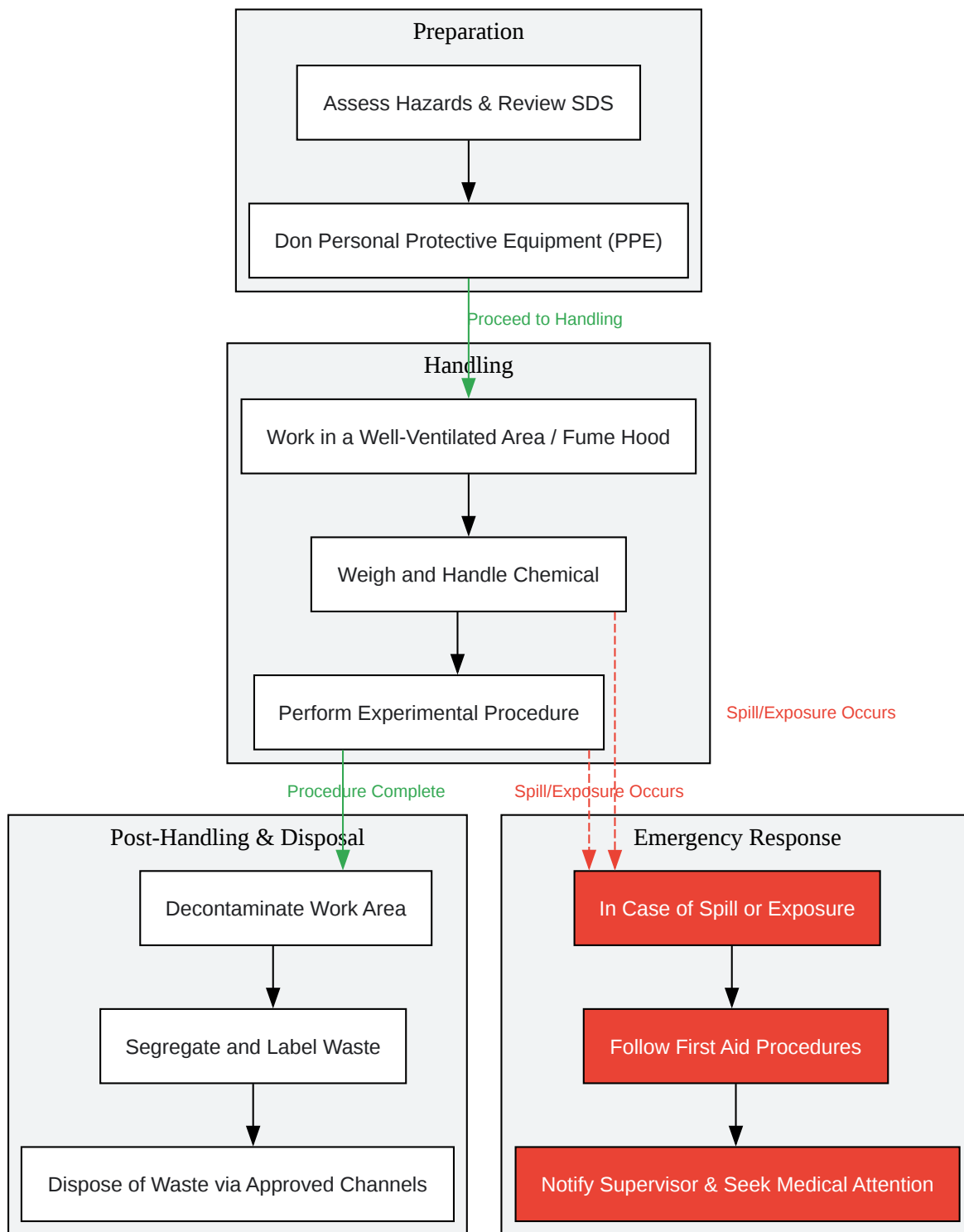
Dispose of **(R)-2-Amino-4-bromobutanoic acid** and its containers in accordance with all applicable local, regional, and national regulations. Chemical waste should be classified as hazardous waste and disposed of at an approved waste disposal plant.[\[2\]](#)[\[4\]](#) Do not release into the environment.[\[4\]](#)

Physical and Chemical Properties

Property	Value
Molecular Formula	C4H8BrNO2[7]
Molecular Weight	182.02 g/mol [7]
Appearance	White crystalline powder[8]
Melting Point	189 °C (dec.) (for (S)-isomer hydrobromide)[1]

Operational Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **(R)-2-Amino-4-bromobutanoic acid**, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **(R)-2-Amino-4-bromobutanoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (S)-(+)-2-Amino-4-bromobutyric acid 97 15159-65-6 [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. echemi.com [echemi.com]
- 6. fishersci.com [fishersci.com]
- 7. 2-Amino-4-bromobutanoic acid | C₄H₈BrNO₂ | CID 4674578 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (R)-2-Amino-4-bromobutanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1608060#personal-protective-equipment-for-handling-r-2-amino-4-bromobutanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com